

Overcoming resistance to PCI-34051 treatment

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Compound of Interest

Compound Name: PCI-34051

Cat. No.: B1684145

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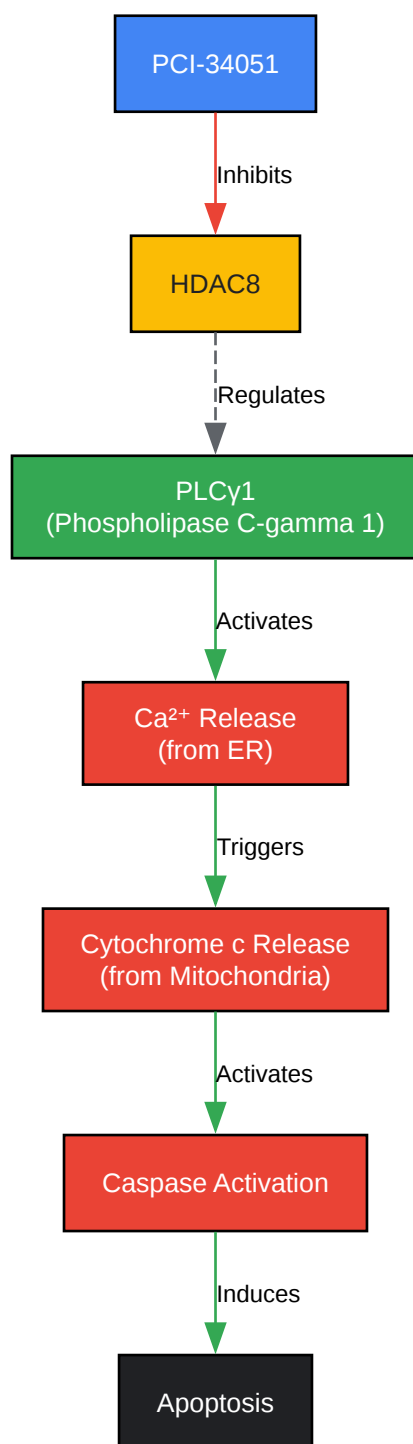
Technical Support Center: PCI-34051

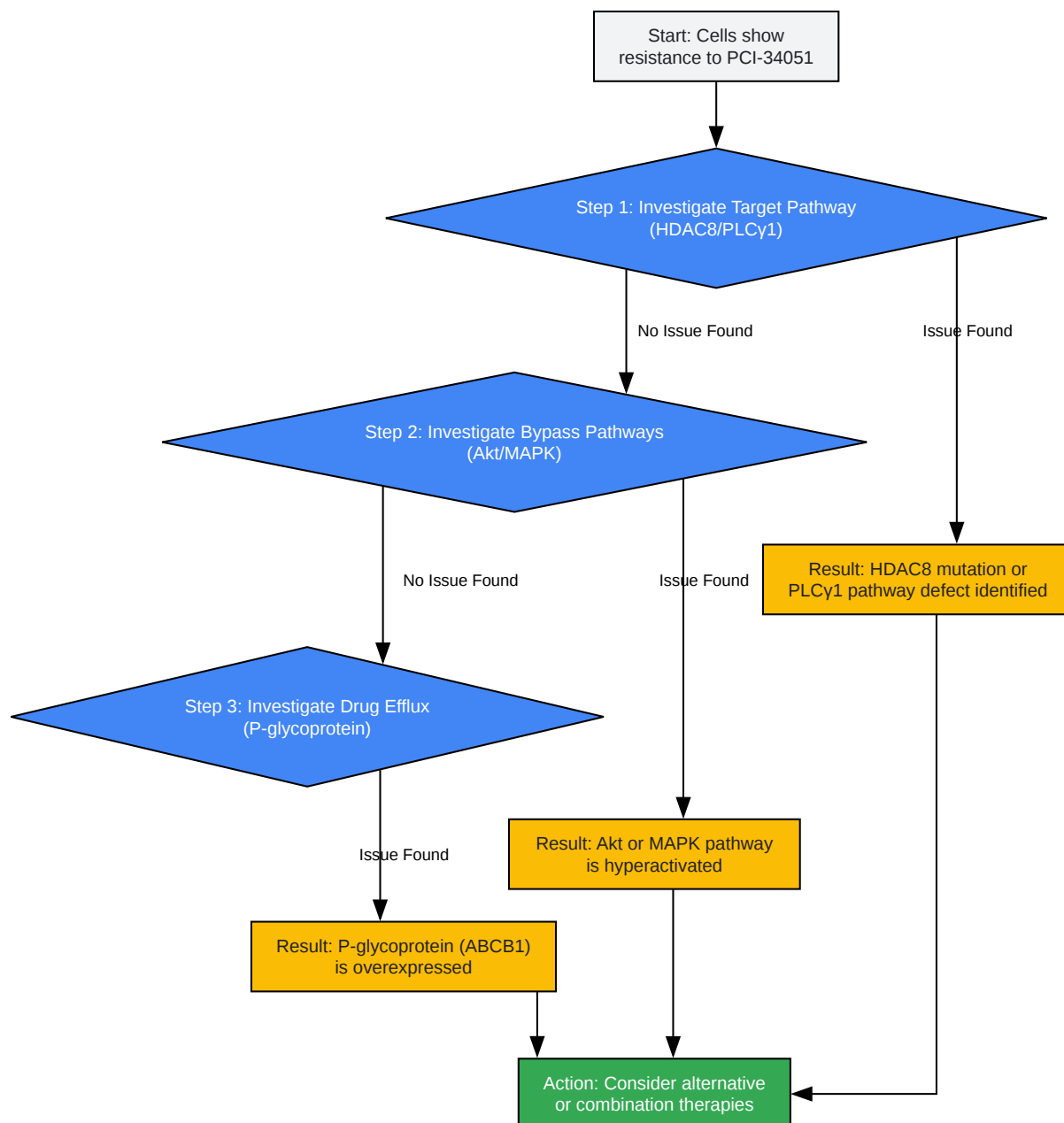
Welcome to the technical support center for **PCI-34051**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers and drug development professionals address challenges encountered during experiments with this selective HDAC8 inhibitor.

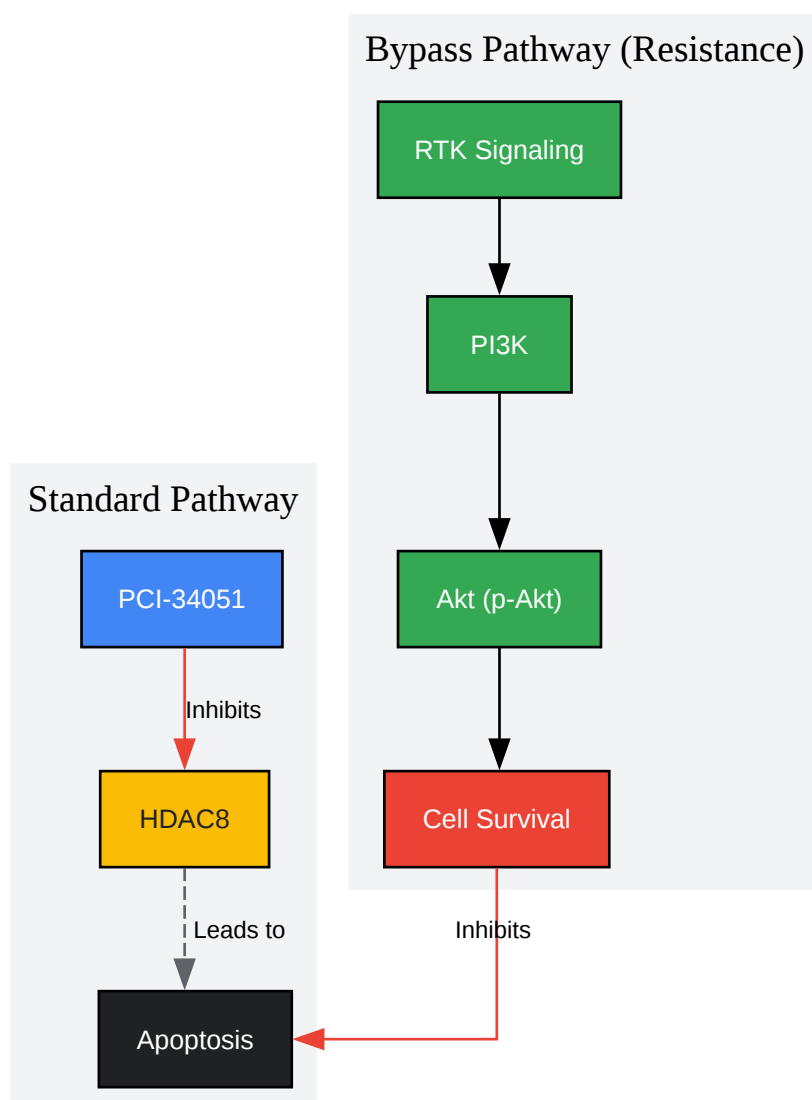
Frequently Asked Questions (FAQs)

Q1: What is **PCI-34051** and what is its primary mechanism of action?

A1: **PCI-34051** is a potent and highly specific inhibitor of Histone Deacetylase 8 (HDAC8), a class I HDAC enzyme.^{[1][2]} It exhibits over 200-fold selectivity for HDAC8 compared to other HDAC isoforms like HDAC1 and HDAC6.^{[1][3]} In susceptible cancer cells, particularly those of T-cell origin, **PCI-34051** induces caspase-dependent apoptosis.^{[3][4]} This process is initiated through a unique signaling pathway involving the activation of Phospholipase C-gamma 1 (PLCy1), which leads to a rapid increase in intracellular calcium and subsequent release of cytochrome c from the mitochondria to trigger apoptosis.^[3]







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References

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- 3. A novel histone deacetylase 8 (HDAC8)-specific inhibitor PCI-34051 induces apoptosis in T-cell lymphomas - PubMed [pubmed.ncbi.nlm.nih.gov]
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